

2-Cyclohexylacetamide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Cyclohexylacetamide

Cat. No.: B1347066

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Technical Guide: 2-Cyclohexylacetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the available chemical and physical data for **2-Cyclohexylacetamide** (CAS Number: 1503-87-3). The document is intended for researchers, scientists, and professionals in drug development who require accurate, foundational information on this compound. All quantitative data is summarized for clarity. At present, detailed experimental protocols, biological activity, and specific applications in drug development for **2-Cyclohexylacetamide** are not extensively documented in publicly accessible scientific literature.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Cyclohexylacetamide** is presented in the table below. This data has been compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	1503-87-3	[1][2]
Molecular Formula	C ₈ H ₁₅ NO	[1][2]
Molecular Weight	141.21 g/mol	[1][2]
Synonyms	Cyclohexaneacetamide	[1][2]

Synthesis and Manufacturing

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Cyclohexylacetamide** are not readily available. Commercial suppliers list the compound as available for purchase, indicating that established synthesis routes exist.[1][2] General synthetic methods for similar acetamide compounds often involve the acylation of a corresponding amine.

Biological Activity and Drug Development Applications

Currently, there is a notable lack of published research detailing the biological activity, signaling pathways, or specific applications of **2-Cyclohexylacetamide** in drug development. While related compounds containing the cyclohexyl or acetamide moiety are subjects of biological and medicinal chemistry research, this specific molecule's role has not been elucidated in the available literature. For instance, N-cyclohexylacetamide (CAS 1124-53-4), a structural isomer, has been investigated for potential antimicrobial and enzyme inhibition activities. However, it is crucial to note that these findings cannot be directly extrapolated to **2-Cyclohexylacetamide**.

Experimental Protocols

A search of scientific databases and literature did not yield specific, detailed experimental protocols for the use of **2-Cyclohexylacetamide** in biological or pharmacological assays.

Signaling Pathways and Logical Relationships

Due to the absence of research on the biological effects of **2-Cyclohexylacetamide**, there are no described signaling pathways or established logical relationships to visualize.

Conclusion

2-Cyclohexylacetamide is a defined chemical entity with established physical properties. However, its biological significance and potential applications within the fields of pharmacology and drug development remain unexplored in the current body of scientific literature. This presents an opportunity for novel research to investigate the bioactivity of this compound. Researchers interested in this molecule would need to undertake foundational studies to determine its pharmacological profile.

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References

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